

Benzyl (4-oxocyclohexyl)carbamate molecular weight and formula

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Compound of Interest

Compound Name: Benzyl (4-oxocyclohexyl)carbamate

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In-Depth Technical Guide: Benzyl (4-oxocyclohexyl)carbamate

This guide provides the fundamental physicochemical properties of **Benzyl (4-oxocyclohexyl)carbamate**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

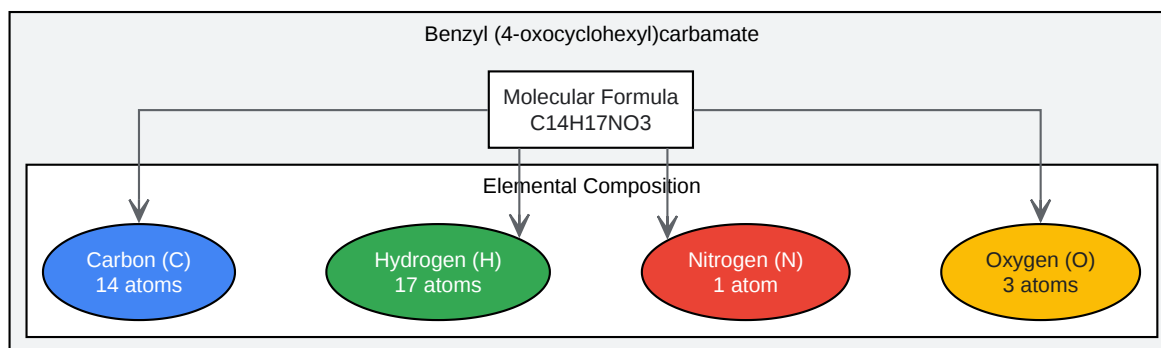
Physicochemical Data

The core molecular attributes of **Benzyl (4-oxocyclohexyl)carbamate** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₄ H ₁₇ NO ₃ [1][2]
Molecular Weight	247.29 g/mol [1]
Monoisotopic Mass	247.12084340 Da[1]

Molecular Composition

The structural composition of **Benzyl (4-oxocyclohexyl)carbamate** is based on its constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). The relationship between the molecular formula and its elemental components is illustrated in the following diagram.



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Caption: Elemental breakdown of **Benzyl (4-oxocyclohexyl)carbamate**.

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References

- 1. Benzyl (4-oxocyclohexyl)carbamate | C14H17NO3 | CID 14615292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Benzyl (4-oxocyclohexyl)carbamate (C14H17NO3) [pubchemlite.lcsb.uni.lu]
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